

How to improve tacrolimus solubility for in vitro experiments

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Compound of Interest

Compound Name: FK-506 (Tacrolimus)

Cat. No.: B15975810

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Tacrolimus Solubility Technical Support Center

Welcome to the technical support center for improving tacrolimus solubility in aqueous solutions for in vitro experiments. This resource provides researchers, scientists, and drug development professionals with detailed troubleshooting guides, frequently asked questions (FAQs), and experimental protocols to address common solubility and stability challenges.

Frequently Asked Questions (FAQs)

Q1: Why is my tacrolimus precipitating when I add it to my aqueous culture medium?

A1: Tacrolimus is a highly lipophilic macrolide with very low intrinsic aqueous solubility, typically in the range of 4-12 µg/mL.^{[1][2][3]} Precipitation is a common issue and can be attributed to several factors:

- **Exceeding Solubility Limit:** The final concentration of tacrolimus in your aqueous medium likely exceeds its solubility limit.
- **Solvent Shock:** Tacrolimus is often first dissolved in an organic solvent like DMSO or ethanol to create a concentrated stock solution.^[4] When this stock is diluted into an aqueous buffer

or cell culture medium, the abrupt change in solvent polarity can cause the poorly soluble drug to "crash out" or precipitate.[1]

- pH Instability: Tacrolimus is susceptible to degradation via hydrolysis, particularly in alkaline (pH > 7) and strongly acidic conditions.[1] The optimal pH for tacrolimus stability in aqueous solutions is between 3 and 6.[1]
- Temperature: Changes in temperature can also affect solubility, although this is often a minor factor compared to solvent and pH effects.[1]

Q2: What are the recommended organic solvents for preparing a tacrolimus stock solution?

A2: Due to its poor water solubility, a concentrated stock solution of tacrolimus should be prepared using an organic solvent. The most commonly used solvents for in vitro studies are Dimethyl Sulfoxide (DMSO) and Ethanol.[4][5] Tacrolimus is freely soluble in both.[4]

- DMSO: Solubilities of 20 mg/mL to over 100 mg/mL have been reported.[6][7] Ultrasonic agitation may be required to achieve higher concentrations.[7]
- Ethanol: Solubilities of 30 mg/mL to over 80 mg/mL have been reported.[6][8]

Troubleshooting Tip: Always add the stock solution to your aqueous medium slowly while vortexing or stirring to aid dispersion and minimize localized high concentrations that lead to precipitation. Ensure the final concentration of the organic solvent in your culture medium is low enough (typically <0.5%) to avoid cytotoxicity.

Q3: How can I increase the aqueous solubility of tacrolimus beyond simple solvent dissolution?

A3: Several advanced formulation strategies can significantly enhance the apparent aqueous solubility and stability of tacrolimus for experimental use.[2][9][10]

- Solid Dispersions: This technique involves dispersing tacrolimus within a hydrophilic polymer matrix.[10] This process can convert the drug from its stable crystalline form to a more soluble amorphous state, significantly increasing dissolution rates.[9] Common carriers include HPMC, Gelucire®, Soluplus®, and Poloxamers.[11][12][13][14]

- **Complexation with Cyclodextrins:** Cyclodextrins, such as Hydroxypropyl- β -cyclodextrin (HP- β -CD), have a hydrophobic inner cavity and a hydrophilic exterior. They can encapsulate the lipophilic tacrolimus molecule, forming an inclusion complex that is more soluble in water.[\[2\]](#)[\[10\]](#)[\[15\]](#)
- **Self-Microemulsifying Drug Delivery Systems (SMEDDS):** These are isotropic mixtures of oils, surfactants (e.g., Cremophor® EL), and co-surfactants that spontaneously form fine oil-in-water microemulsions upon gentle agitation in an aqueous medium.[\[9\]](#)[\[16\]](#)[\[17\]](#) This formulation can improve solubility and protect the drug from degradation.[\[10\]](#)

Q4: How should I store my tacrolimus solutions to ensure stability?

A4: Both the powdered form and prepared solutions require specific storage conditions to prevent degradation.

- **Powder:** Store at -20°C for long-term stability (up to 3 years).[\[8\]](#)
- **Stock Solutions:** Stock solutions prepared in DMSO or ethanol can be stored at -20°C for up to 2 months.[\[4\]](#) For maximum stability, store in tightly sealed vials protected from light.[\[1\]](#)
- **Aqueous Solutions:** Aqueous preparations of tacrolimus are significantly less stable. Stability is highly dependent on pH, temperature, and concentration.[\[1\]](#) For example, one study found that a 0.3 mg/mL ophthalmic solution was stable for at least 85 days when refrigerated (2-8°C) but lost significant potency after only one month at 25°C.[\[1\]](#) It is highly recommended to prepare fresh aqueous dilutions for each experiment from a frozen organic stock solution.

Data Presentation: Tacrolimus Solubility

The following table summarizes the reported solubility of tacrolimus in various common laboratory solvents.

Solvent	Reported Solubility	Citations
Water	4-12 µg/mL	[3]
Dimethyl Sulfoxide (DMSO)	20 - 247.5 mg/mL	[6][8]
Ethanol	30 - 80.4 mg/mL	[6][8]
Methanol	Very Soluble	[5]
Chloroform	Very Soluble	[5]
Acetone	Soluble	[6]
Ethyl Acetate	Soluble	[6]
PEG 400	~247 mg/mL	
Labrasol®	~198 mg/mL	

Experimental Protocols

Protocol 1: Preparation of a Tacrolimus Stock Solution

Objective: To prepare a 10 mg/mL stock solution of tacrolimus in DMSO.

Materials:

- Tacrolimus powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance and weigh boat

Procedure:

- Tare the weigh boat on the analytical balance. Carefully weigh 10 mg of tacrolimus powder.

- Transfer the powder to a sterile vial.
- Add 1 mL of anhydrous DMSO to the vial.
- Cap the vial tightly and vortex the solution vigorously until the tacrolimus powder is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution if necessary.[\[7\]](#)
- Visually inspect the solution against a light source to ensure there are no visible particles.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C, protected from light, for up to 2 months.[\[4\]](#)

Protocol 2: Preparation of Tacrolimus Solid Dispersion by Solvent Evaporation

Objective: To prepare a solid dispersion of tacrolimus with Hydroxypropyl- β -cyclodextrin (HP- β -CD) to enhance aqueous solubility.[\[10\]](#)

Materials:

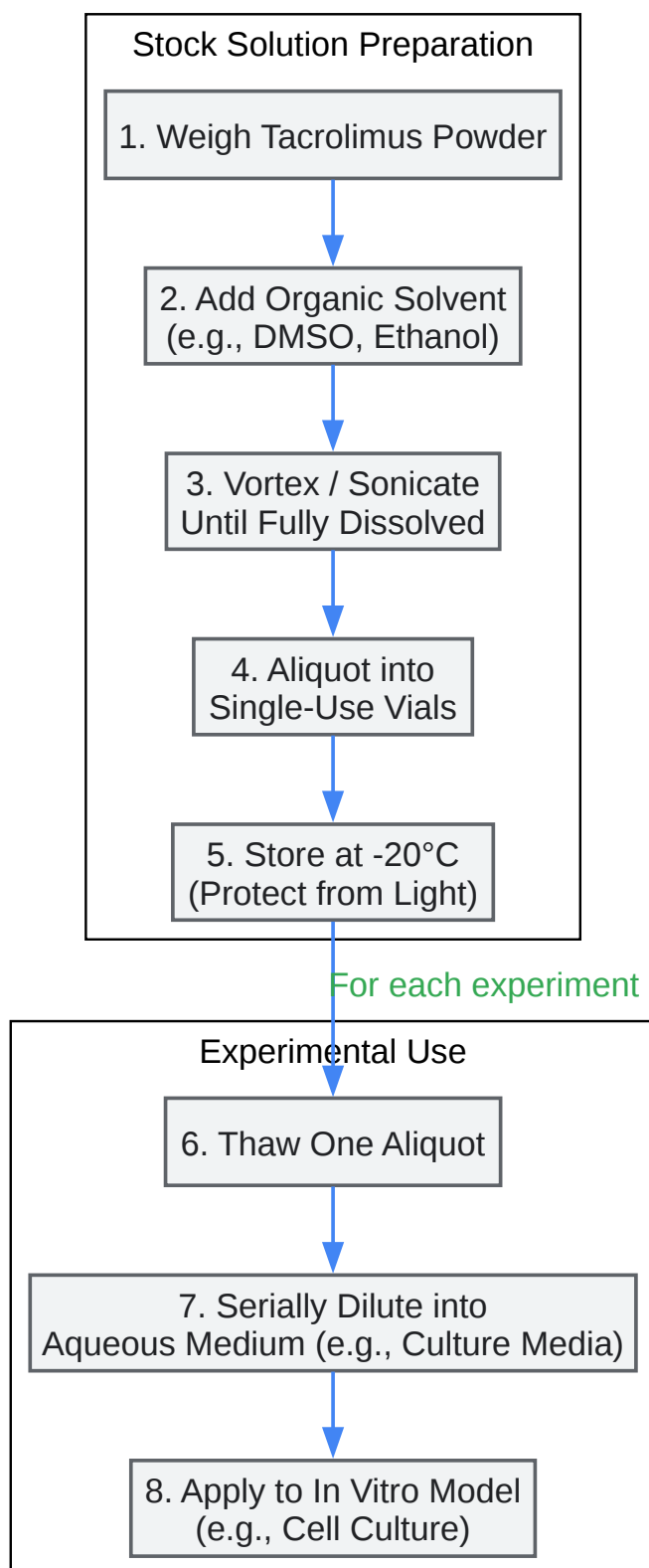
- Tacrolimus
- Hydroxypropyl- β -cyclodextrin (HP- β -CD)
- Methanol (or another suitable volatile solvent)
- Round-bottom flask
- Rotary evaporator
- Vacuum oven

Procedure:

- Determine the desired ratio of Tacrolimus to HP- β -CD (e.g., 1:10 w/w).

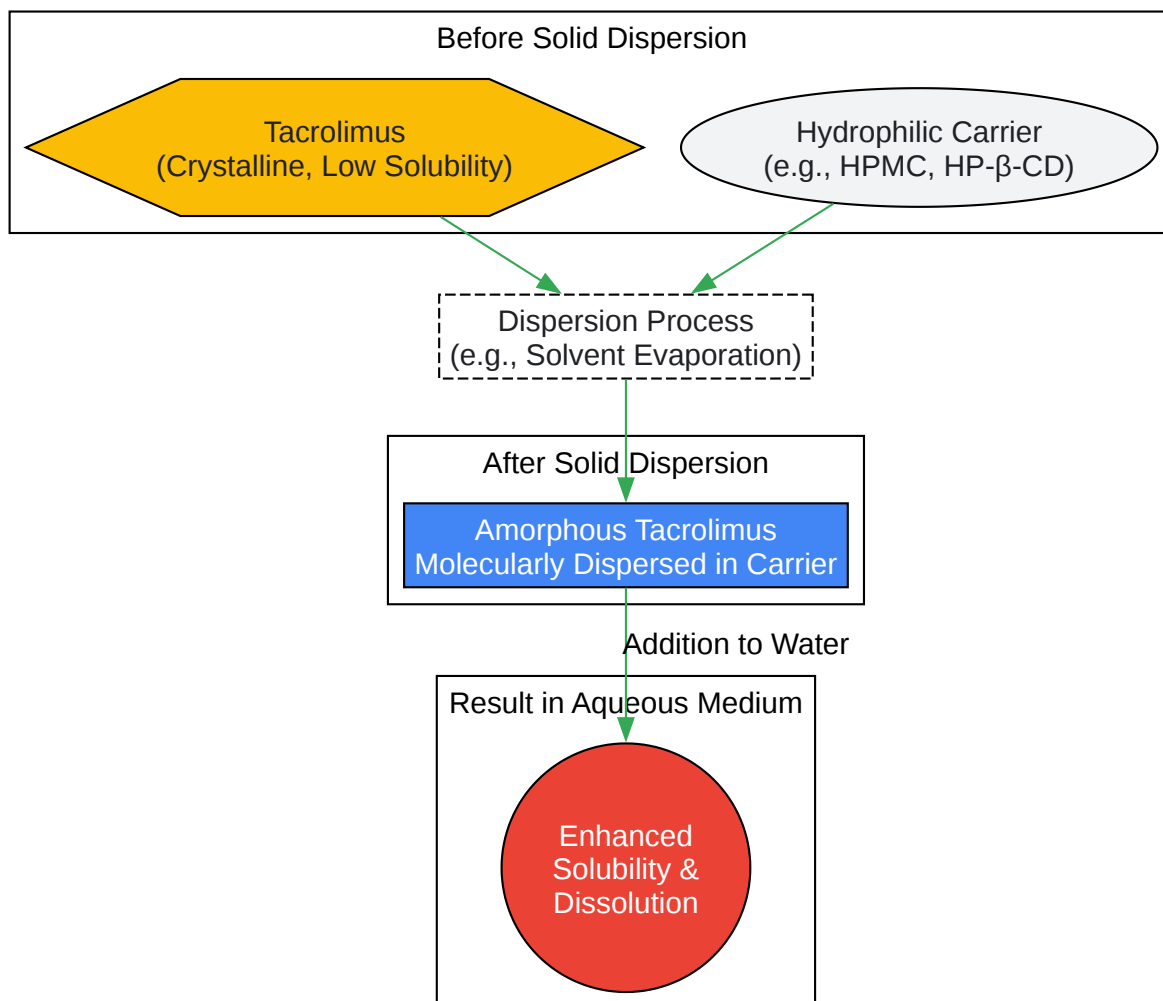
- Accurately weigh the required amounts of tacrolimus and HP- β -CD.
- Dissolve both the tacrolimus and HP- β -CD in a sufficient volume of methanol in a round-bottom flask. Mix until a clear solution is formed.
- Attach the flask to a rotary evaporator. Evaporate the methanol under reduced pressure at a controlled temperature (e.g., 40°C) until a thin, dry film is formed on the flask wall.
- Further dry the solid dispersion in a vacuum oven overnight at room temperature to remove any residual solvent.
- Carefully scrape the resulting solid dispersion powder from the flask.
- The resulting powder can be stored in a desiccator at room temperature. This powder can be directly dissolved in aqueous media for experiments, where it should exhibit enhanced solubility compared to the raw drug powder.

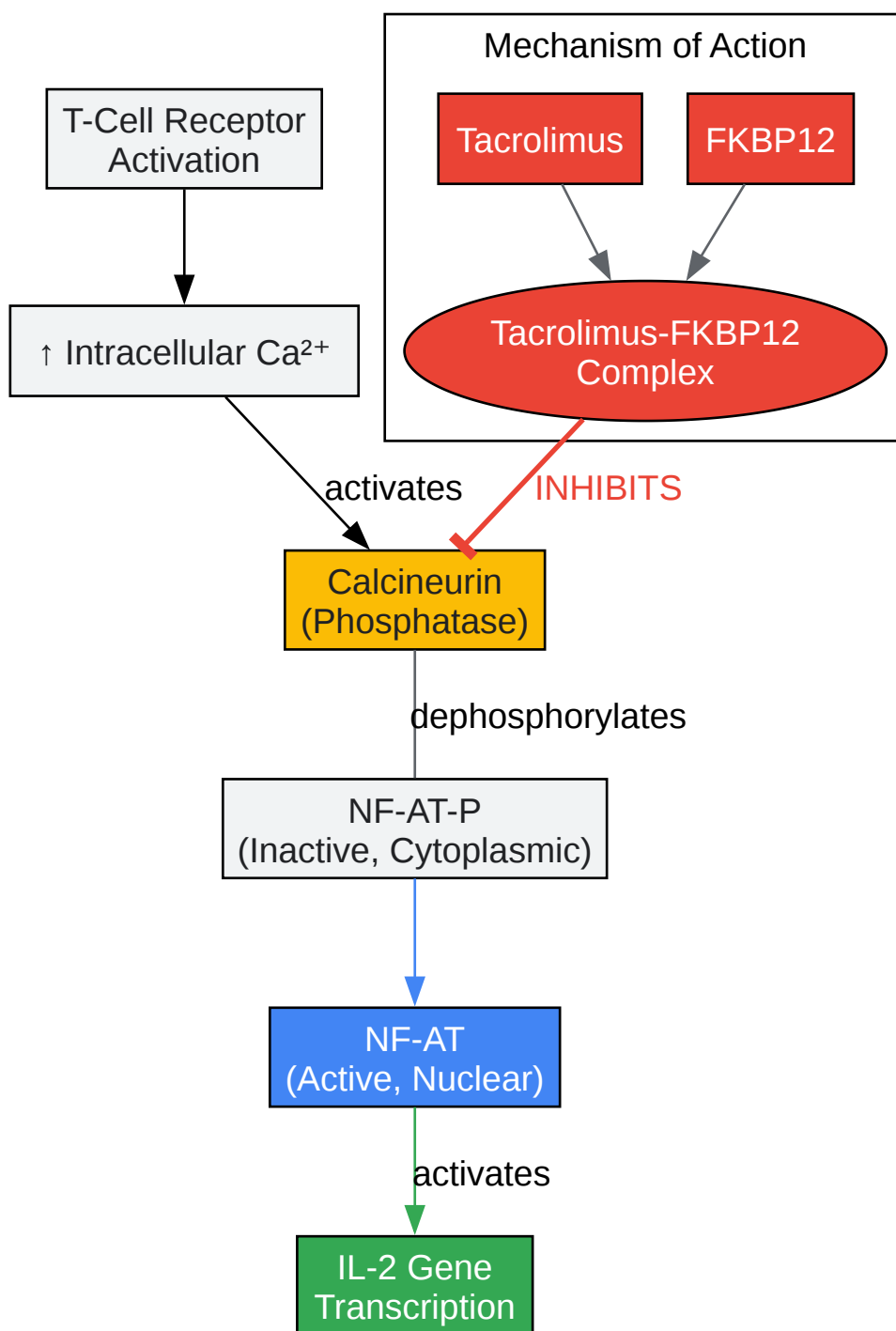
Visualizations



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Caption: Workflow for preparing and using a tacrolimus stock solution.





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